

Essential Safety and Operational Guide for Handling SIRT7 Inhibitor 97491

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *SIRT7 inhibitor 97491*

Cat. No.: *B2376485*

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **SIRT7 inhibitor 97491**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

SIRT7 inhibitor 97491 is a potent and specific small molecule inhibitor of SIRT7 deacetylase. A summary of its key properties is provided below.

Property	Value
CAS Number	1807758-81-1
Molecular Formula	C ₁₅ H ₁₂ ClN ₃ O
Molecular Weight	285.73 g/mol
Appearance	Solid powder
Storage (Solid)	Store at 4°C, protect from light. For long-term storage, -20°C is recommended.
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month. Protect from light.

Hazard Identification and Personal Protective Equipment (PPE)

Based on available safety data, **SIRT7 inhibitor 97491** is classified with the following hazards. A comprehensive list of recommended PPE is provided to mitigate risks associated with handling this compound.

GHS Hazard Classification

Hazard Code	Description
H315	Causes skin irritation
H319	Causes serious eye irritation

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile) are required. For prolonged handling or in case of submersion, consider double-gloving or using thicker, chemical-specific gloves. Always inspect gloves for integrity before use and wash hands thoroughly after removal.
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. Chemical splash goggles are required when there is a risk of splashing.
Face Protection	Face Shield	A face shield should be worn in addition to safety glasses or goggles when handling bulk quantities or when there is a significant risk of splashing.
Body Protection	Laboratory Coat	A buttoned, knee-length laboratory coat must be worn to protect skin and personal clothing.
Respiratory Protection	Respirator	While not generally required for handling small quantities in a well-ventilated area or a chemical fume hood, a NIOSH-approved respirator may be necessary for handling large quantities or if an aerosol is generated. Consult your

institution's safety officer for specific guidance.

Foot Protection

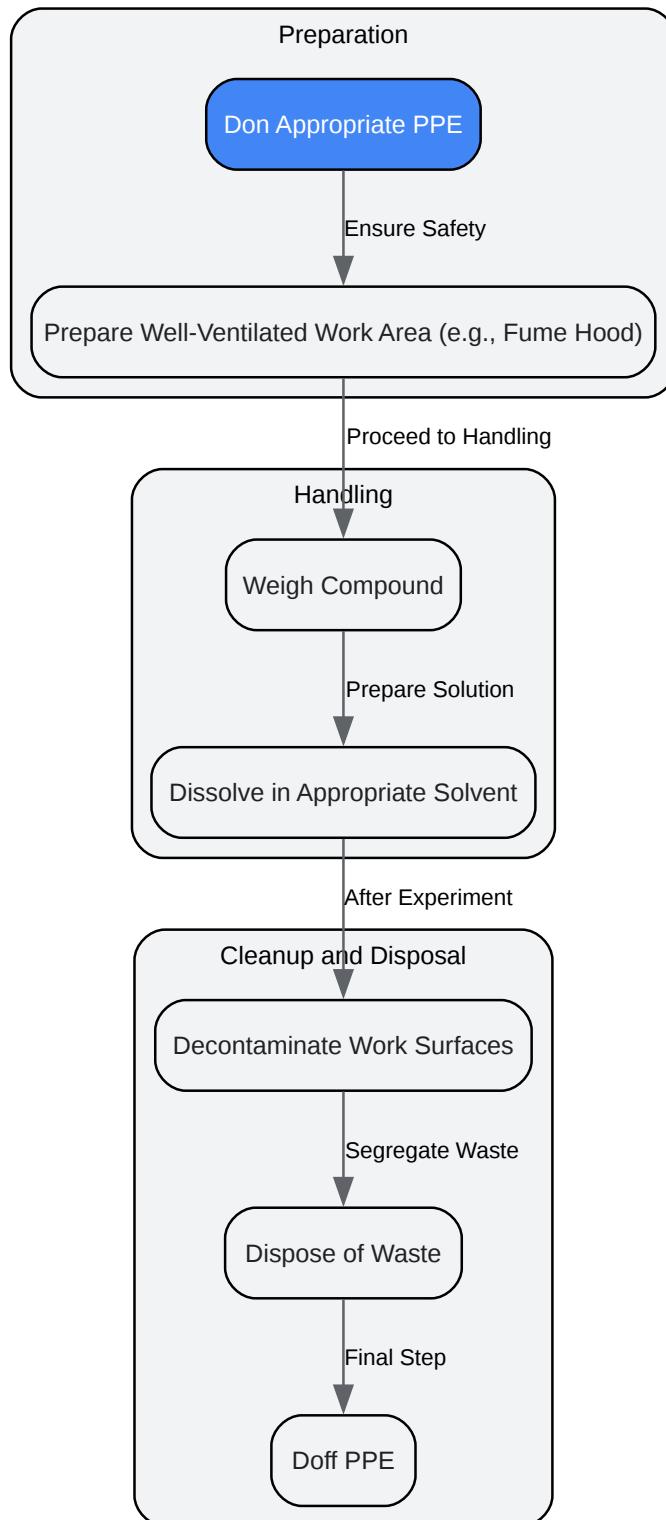
Closed-toe Shoes

Sturdy, closed-toe shoes must be worn in the laboratory at all times.

Procedural Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **SIRT7 inhibitor 97491**, from receipt to disposal.

Workflow for Safe Handling of SIRT7 Inhibitor 97491

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Caption: Safe handling workflow for **SIRT7 inhibitor 97491**.

Step-by-Step Handling Procedures

1. Preparation:

- **Don PPE:** Before handling the compound, put on all required personal protective equipment as detailed in the PPE table.
- **Prepare Work Area:** All handling of solid **SIRT7 inhibitor 97491** and its concentrated solutions should be conducted in a certified chemical fume hood or other approved ventilated enclosure. Ensure the work surface is clean and uncluttered.

2. Weighing and Dissolution:

- **Weighing:** Carefully weigh the required amount of the solid compound. Avoid creating dust. Use a spatula and a tared weigh boat.
- **Dissolution:** Add the appropriate solvent to the solid. Consult the product datasheet for solubility information. Commonly used solvents include DMSO. Swirl gently to dissolve.

3. Experimental Use:

- Follow your specific experimental protocol, maintaining all safety precautions.
- Avoid direct contact with the solution. Use appropriate tools for transfer and handling.

4. Cleanup and Disposal:

- **Decontamination:** After use, decontaminate all surfaces and equipment that may have come into contact with the inhibitor. Use a suitable cleaning agent as per your laboratory's standard operating procedures.
- **Waste Disposal:** Dispose of all waste, including empty vials, contaminated gloves, and solutions, in accordance with your institution's and local regulations for chemical waste. Do not dispose of this compound down the drain. Contaminated sharps should be placed in a designated sharps container.

5. Doffing PPE:

- Remove PPE in the correct order to avoid cross-contamination. Typically, gloves are removed first, followed by the lab coat, and then eye and face protection.
- Wash hands thoroughly with soap and water after removing all PPE.

Emergency Procedures

In Case of Skin Contact:

- Immediately flush the affected area with copious amounts of water for at least 15 minutes.
- Remove contaminated clothing.
- Seek medical attention if irritation persists.

In Case of Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.

In Case of Inhalation:

- Move the individual to fresh air.
- If not breathing, give artificial respiration.
- Seek medical attention.

In Case of Ingestion:

- Do NOT induce vomiting.
- Rinse mouth with water.
- Seek immediate medical attention.

This guide is intended to provide essential safety information. Always consult your institution's specific safety protocols and the most up-to-date Safety Data Sheet (SDS) for **SIRT7 inhibitor 97491** before use.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com